

# Cost-benefit analysis of using vinyl bromide in industrial applications

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## Compound of Interest

Compound Name: **Vinyl bromide**

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A comprehensive cost-benefit analysis of using **vinyl bromide** in industrial applications reveals a significant trade-off between its utility as a reactive monomer and its considerable health and safety risks. This guide provides a detailed comparison with safer alternatives, supported by available data, to inform researchers, scientists, and drug development professionals.

## Introduction to Vinyl Bromide

**Vinyl bromide** ( $\text{CH}_2=\text{CHBr}$ ) is a colorless, flammable gas at room temperature with significant industrial applications, primarily as a monomer for synthesizing polymers with flame-retardant properties and as an intermediate in the production of pharmaceuticals and other organic compounds.<sup>[1][2][3][4]</sup> However, its classification as a probable human carcinogen (Group 2A) by the International Agency for Research on Cancer (IARC) necessitates a thorough evaluation of its risks and a comparison with viable alternatives.<sup>[5][6][7][8]</sup>

## Cost-Benefit Analysis

The primary benefit of **vinyl bromide** lies in its reactivity, making it a valuable precursor for introducing vinyl groups in organic synthesis, notably in the formation of vinylmagnesium bromide, a key Grignard reagent.<sup>[1][9]</sup> Its use in producing **polyvinyl bromide** (PVBr) imparts flame-retardant characteristics to various materials.<sup>[1][3]</sup> The major drawbacks are its high flammability, tendency to polymerize explosively, and, most critically, its carcinogenicity.<sup>[5]</sup> Animal studies have demonstrated that exposure to **vinyl bromide** can lead to angiosarcoma of the liver.<sup>[1][3][7]</sup>

## Cost Comparison

The cost of **vinyl bromide** can vary significantly based on the supplier, purity, and whether it is supplied as a gas or in a solution. The alternatives also have a wide range of prices.

Chemical	Form	Price (USD)	Supplier Example(s)
Vinyl bromide	98% purity	~\$219 / 100g	Sigma-Aldrich
Vinyl bromide	1M in THF	~\$87 / 100mL	TCI Chemicals
Vinyl bromide	Industrial Grade	~\$1 - \$3 / kg (bulk)	Various Alibaba suppliers
Vinyl acetate	Industrial Grade	~\$0.82 - \$1.21 / kg	BusinessAnalytiq, IMARC Group
Sodium Vinylsulfonate	25% in Water	~\$96 / 500mL	TCI Chemicals
Divinyltetramethyldisiloxane (DVDS)	97% purity	~\$430 / kg	Chem-Impex

Note: Prices are subject to change and may vary based on quantity and supplier.

## Performance Comparison in Cross-Coupling Reactions

**Vinyl bromide** is a common reagent in cross-coupling reactions. However, alternatives like vinyl acetate and vinyl sulfonates are increasingly used due to their lower toxicity and easier handling. The following table summarizes typical yields for the Suzuki-Miyaura reaction, a common cross-coupling method.

Vinylating Agent	Substrate	Catalyst/Conditions	Yield (%)	Reference
Vinyl bromide derivative (Trivinylboroxane )	2- Bromoacetanilide	Pd(PPh <sub>3</sub> ) <sub>4</sub> , K <sub>2</sub> CO <sub>3</sub> , Toluene/H <sub>2</sub> O, 80°C	95	Organic Syntheses, 2006, 83, 45
Vinyl acetate	Aryl Bromides	Ni-catalyzed reductive coupling	88+	[8]
Vinyl nosylates (a type of vinyl sulfonate)	Arylboronic acids	Pd(OAc) <sub>2</sub> , XPhos, K <sub>3</sub> PO <sub>4</sub> , THF, 80°C	48-98	[10]

## Industrial Applications and Safer Alternatives Organic Synthesis: Vinylation Reactions

**Vinyl bromide** is a key starting material for vinylmagnesium bromide, a Grignard reagent used to introduce vinyl groups.[9]

Alternative: Divinyltetramethyldisiloxane (DVDS) activated by a silanolate is an effective and less hazardous alternative for the vinylation of aromatic halides.[11] Vinyl acetate and vinyl sulfonates are also considered "green alternatives" for cross-coupling reactions.[12]

## Flame Retardants

**Vinyl bromide** is polymerized to **polyvinyl bromide** (PVBr), which is used as a flame retardant in textiles and plastics.[1][3][4]

Alternatives: A wide range of halogen-free flame retardants are available, including phosphorus-based compounds (e.g., organophosphates, phosphinates) and mineral fillers (e.g., aluminum trihydrate, magnesium hydroxide). These alternatives often work by promoting char formation, which insulates the material from the heat of the flame.[13] While specific quantitative data for the Limiting Oxygen Index (LOI) and UL 94 ratings of PVBr are not readily available in the reviewed literature, PVC, a structurally similar polymer, generally exhibits good

fire resistance with high LOI values and favorable UL 94 ratings.[14][15] Phosphorus-based flame retardants are often considered to have a better environmental and health profile than their brominated counterparts.[13][16]

## Experimental Protocols

### Synthesis of Vinylmagnesium Bromide from Vinyl Bromide

Source: Organic Syntheses, Coll. Vol. 4, p.258 (1963); Vol. 39, p.10 (1959).[17]

#### Materials:

- Magnesium turnings
- Anhydrous tetrahydrofuran (THF)
- **Vinyl bromide**
- Di-n-butyltin dichloride (as an example for subsequent reaction)
- Saturated ammonium chloride solution
- Ether

#### Procedure:

- In a three-necked flask equipped with a reflux condenser, mechanical stirrer, and dropping funnel, place magnesium turnings.
- Add enough anhydrous THF to cover the magnesium and start stirring.
- Add a small amount of **vinyl bromide** to initiate the reaction.
- Once the reaction starts, add additional THF.
- Add the remaining **vinyl bromide**, dissolved in THF, at a rate that maintains a moderate reflux.

- After the addition is complete, reflux the solution for 30 minutes.
- The resulting vinylmagnesium bromide solution is then ready for use in subsequent reactions (e.g., reaction with di-n-butyltin dichloride as described in the original procedure).

## OSHA Method for Air Sampling of Vinyl Bromide

Source: OSHA Method 8

Apparatus:

- Personal sampling pump calibrated to  $\pm 5\%$  at the recommended flow rate.
- Charcoal tubes (glass tube with both ends heat-sealed, containing two sections of coconut shell charcoal).

Procedure:

- Break the ends of the charcoal tube immediately before sampling.
- Connect the charcoal tube to the sampling pump with flexible tubing. The smaller section of the charcoal is used as a backup and should be positioned nearer the pump.
- Place the tube in a vertical position in the employee's breathing zone.
- Sample for up to 240 minutes at a flow rate of 0.2 L/min for a total sample size of 5 L.
- After sampling, cap the tubes and send them to a laboratory for analysis by gas chromatography with a flame ionization detector (GC-FID).

## Visualizations

### Metabolic Activation of Vinyl Bromide

The following diagram illustrates the metabolic pathway of **vinyl bromide**, highlighting its conversion to carcinogenic metabolites.

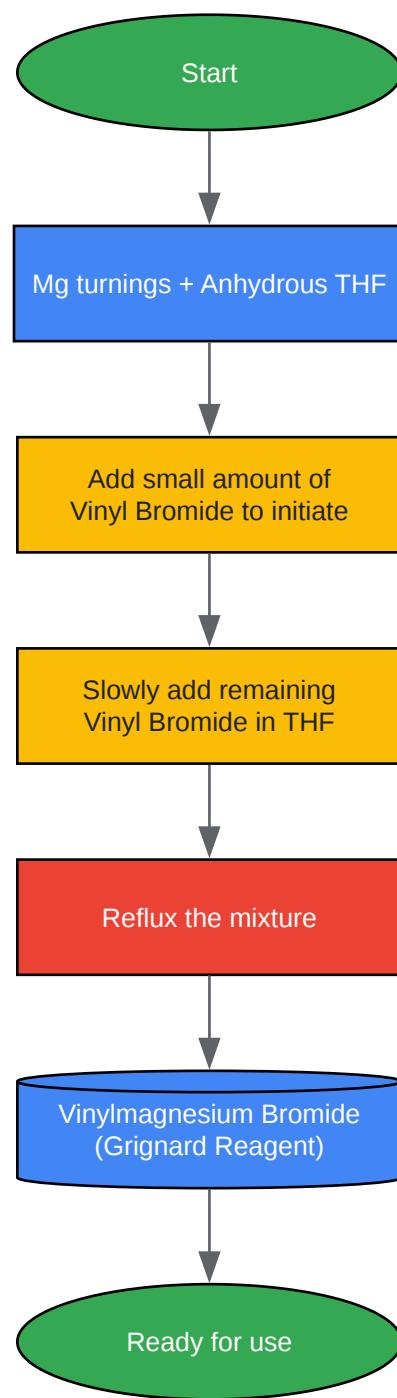


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Caption: Metabolic activation of **vinyl bromide** leading to carcinogenesis.

## Experimental Workflow for Grignard Reagent Synthesis

This diagram outlines the key steps in the synthesis of a Grignard reagent from **vinyl bromide**.



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Caption: Workflow for the synthesis of vinylmagnesium bromide.

## Conclusion

The use of **vinyl bromide** in industrial applications presents a clear conflict between its chemical utility and its significant health risks. While it is an effective reagent for vinylation and for producing flame-retardant polymers, its carcinogenicity and flammability are major concerns. Safer and effective alternatives are available and should be considered. For organic synthesis, vinylating agents such as vinyl acetate, vinyl sulfonates, and organosilicon compounds offer viable, less hazardous options. In the realm of flame retardants, the industry is increasingly moving towards halogen-free alternatives that provide comparable performance with a better safety profile. Researchers and professionals in drug development and other industries are encouraged to prioritize the use of these safer alternatives to mitigate the risks associated with **vinyl bromide**.

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